

Safe Disposal of 2-Bromo-3-formylpyridine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromo-3-formylpyridine

Cat. No.: B139531

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **2-Bromo-3-formylpyridine**, a common reagent in synthetic chemistry. Adherence to these procedures is critical to mitigate risks and maintain a safe research environment.

Physicochemical and Hazard Data

A summary of key quantitative data for **2-Bromo-3-formylpyridine** is presented below. This information is crucial for a comprehensive risk assessment prior to handling and disposal.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ BrNO	[1][2]
Molecular Weight	186.01 g/mol	[1][2]
Purity	≥96%	[1]
Appearance	Solid	[2]
Acute Oral Toxicity	Category 4	[3]
Acute Dermal Toxicity	Category 4	[3]
Acute Inhalation Toxicity	Category 4	[3]
Skin Corrosion/Irritation	Category 2	[3]
Serious Eye Damage/Irritation	Category 2	[3]
Storage Class	11 - Combustible Solids	[2]

Disposal Protocol: A Step-by-Step Approach

The primary directive for the disposal of **2-Bromo-3-formylpyridine** is to treat it as hazardous waste. It must be disposed of through an approved waste disposal plant.[3][4][5] Under no circumstances should this chemical be released into the environment or disposed of in standard laboratory drains.

Personal Protective Equipment (PPE)

Before handling **2-Bromo-3-formylpyridine** for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves.
- Protective Clothing: Long-sleeved lab coat.
- Eye/Face Protection: Safety glasses with side shields or a face shield.[3][5]
- Respiratory Protection: If there is a risk of dust formation, use a dust mask (e.g., N95).[2]

Waste Segregation and Collection

- Solid Waste:
 - Carefully sweep up any solid **2-Bromo-3-formylpyridine**. Avoid creating dust.[3][6]
 - Place the solid waste into a suitable, clearly labeled, and closed container for disposal.[3][6]
- Contaminated Materials:
 - Any materials used to clean up spills (e.g., absorbent pads, paper towels) should be collected.
 - Place these contaminated materials in a sealed, labeled container designated for hazardous waste.
- Empty Containers:
 - Empty containers should be treated as hazardous waste as they will retain chemical residue.
 - Keep the container tightly closed and store it in a well-ventilated area pending disposal.[3][4]

Storage Pending Disposal

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area.[3][4]
- Keep the container away from incompatible materials such as strong oxidizing agents and strong bases.[3][6]
- The storage area should be cool and away from heat, sparks, and open flames.[4][6]

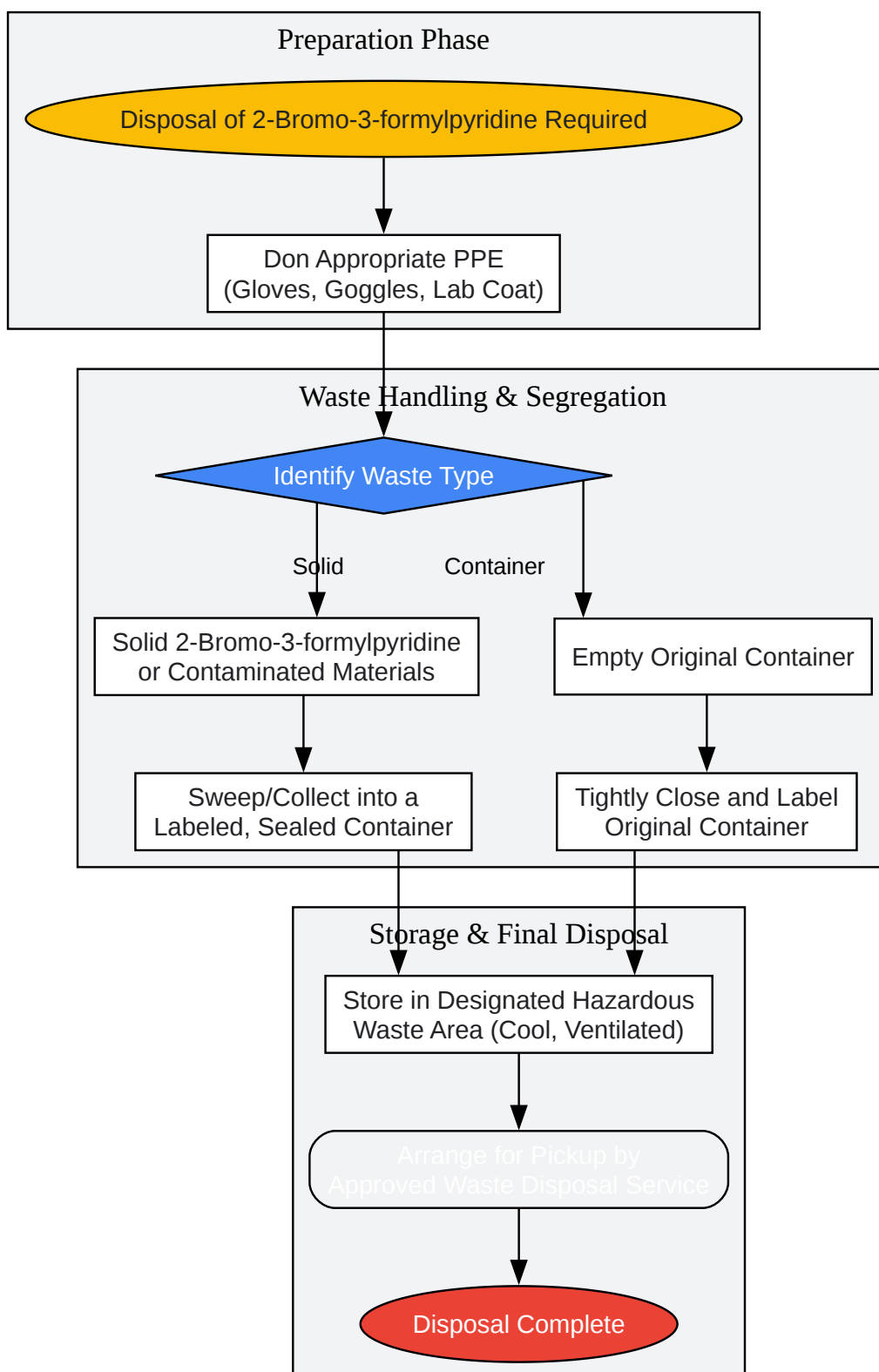
Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and disposal.

- Provide the waste disposal service with the Safety Data Sheet (SDS) for **2-Bromo-3-formylpyridine** to ensure they have all the necessary information for safe handling and transport.
- Follow all institutional and local regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Bromo-3-formylpyridine**.



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Caption: Disposal workflow for **2-Bromo-3-formylpyridine**.

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